Physicochemical Profiling of 2-Amino-2'-nitrobenzophenone: A Technical Guide

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Compound of Interest

Compound Name:	*2-Amino-2'-nitrobenzophenone*
CAS No.:	*1444-72-0*
Cat. No.:	*B072794*

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Executive Summary

2-Amino-2'-nitrobenzophenone (CAS: 1444-72-0) is a critical diarylketone intermediate used in the medicinal chemistry of 1,4-benzodiazepines. Distinct from its isomer 2-amino-5-nitrobenzophenone (a precursor to Nitrazepam), this 2'-nitro derivative serves as a strategic "switchable scaffold." Its unique substitution pattern allows for the sequential introduction of pharmacophores at the 2'-position—such as the 2'-chloro group found in Clonazepam and Lorazepam—via reduction and Sandmeyer transformations. This guide provides a comprehensive physicochemical analysis to support its application in drug development and impurity profiling.

Chemical Identity & Molecular Descriptors

This compound features a benzophenone core substituted with an amino group at the 2-position of the first ring and a nitro group at the 2'-position of the second ring.[1] The steric bulk of the ortho-substituents forces the two phenyl rings out of coplanarity, influencing its spectral and solubility profiles.

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Descriptor	Value
CAS Registry Number	1444-72-0
IUPAC Name	(2-Aminophenyl)(2-nitrophenyl)methanone
Molecular Formula	$C_{13}H_{10}N_2O_3$
Molecular Weight	242.23 g/mol
SMILES	Nc1ccccc1C(=O)c1ccccc1[O-]
InChI Key	PMBOBOCOXFKIAG-UHFFFAOYSA-N
Appearance	Yellow to orange crystalline solid

Physicochemical Properties

The following data aggregates experimental values and high-confidence predictive models suitable for formulation and synthesis planning.

Core Physical Data

Property	Value	Context/Notes
Melting Point	149–150 °C	Sharp transition indicating high crystallinity [1][5].
Boiling Point	486.1 ± 30.0 °C	Predicted at 760 mmHg; decomposes before boiling.
Density	1.333 ± 0.06 g/cm³	Solid state packing density.[2]
Flash Point	247.8 °C	Safety threshold for high-temp reactions.

Solubility & Lipophilicity

The molecule exhibits low aqueous solubility due to its aromatic, non-ionic character at neutral pH. It is highly soluble in polar aprotic solvents, making them ideal for nucleophilic substitution reactions.

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Solvent	Solubility Rating	Application
Water	Insoluble (< 0.1 mg/mL)	Requires organic co-solvent for reverse-phase HPLC.
Dichloromethane	Soluble	Preferred for extraction and acylation reactions.
Ethanol/Methanol	Moderate	Useful for recrystallization (often with water antisolvent).
DMSO/DMF	High	Standard for stock solutions (>10 mM).
LogP (Octanol/Water)	~2.5 – 3.5	Lipophilic; readily crosses biological membranes.
pKa (Amino Group)	-0.93 ± 0.10	Predicted.[2] The amino group is extremely weakly basic due to the electron-withdrawing carbonyl and intramolecular H-bonding (N-H···O=C). It does not protonate in physiological pH [1].

Synthetic Utility & Reactivity Profile

2-Amino-2'-nitrobenzophenone is not merely a building block but a gateway to 2'-functionalized benzodiazepines. The nitro group acts as a masked amine or halide, while the amino group serves as the anchor for the diazepine ring closure.

Transformation Pathway

The diagram below illustrates the "Sandmeyer Sequence," a classic route utilized in patent literature (e.g., Hoffmann-La Roche) to convert the 2'-nitro motif into the 2'-chloro motif essential for drugs like Clonazepam analogs.

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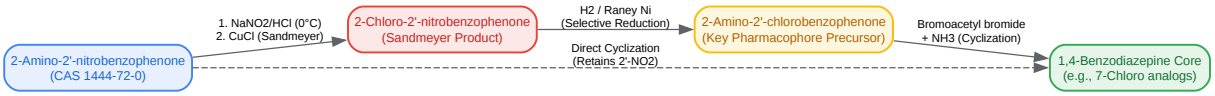

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Figure 1: Synthetic workflow transforming **2-Amino-2'-nitrobenzophenone** into pharmacologically active benzodiazepine scaffolds via Sandmeyer chemistry and reductive cyclization [2][3].

Key Reactions

- Sandmeyer Reaction: The 2-amino group is diazotized and replaced with a chloride (using CuCl) to yield 2-chloro-2'-nitrobenzophenone. This activates the ring for subsequent amination or reduction steps.
- Reduction: The 2'-nitro group can be selectively reduced to an amine (using H_2/Raney Ni), yielding 2,2'-diaminobenzophenone or 2-amino-2'-chlorobenzophenone (if the order of steps is swapped), which are precursors to tricyclic benzodiazepines [3].
- Cyclization: Reaction with bromoacetyl bromide followed by ammonia treatment yields the 1,4-benzodiazepine-2-one ring structure.

Analytical Methodologies

For quality control and impurity detection, High-Performance Liquid Chromatography (HPLC) is the standard. The following protocol ensures separation from related benzophenones (e.g., 2-amino-5-nitrobenzophenone).

HPLC Protocol

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (HPLC Grade).

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- Gradient:
  - 0-2 min: 20% B (Isocratic hold)
  - 2-15 min: 20% → 80% B (Linear ramp)
  - 15-20 min: 80% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic π-π*) and 360 nm (n-π* of nitro/carbonyl conjugation).
- Retention Time: Expect elution between 8–12 minutes, distinct from the more polar 2-amino-5-nitro isomer [4][6].

Spectral Identification

- UV-Vis:

  typically around 240 nm and 350 nm in methanol. The yellow color arises from the tailing absorption into the visible region caused by the nitro-carbonyl conjugation.
- IR Spectroscopy:
  - N-H Stretch: Doublet at 3350–3450 cm^{-1} (primary amine).
  - C=O Stretch: ~1640–1650 cm^{-1} (lowered by conjugation and H-bonding).
  - NO_2 Stretch: Strong bands at ~1530 cm^{-1} (asymmetric) and ~1350 cm^{-1} (symmetric).

Stability & Handling

- Hydrolysis: Stable in neutral aqueous media. Under strong acidic conditions (refluxing HCl), the benzophenone linkage is robust, but the amide bonds of derived benzodiazepines will hydrolyze back to this benzophenone precursor.
- Photostability: Benzophenones are photosensitizers. Protect pure substance from prolonged exposure to UV light to prevent radical abstraction reactions.

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- Storage: Store at 2–8°C in a dry, dark container.

References

- ChemicalBook. (2025). 2-Amino-2'-nitro-Benzophenone Properties and MSDS. Available at:
- Keller, O., Steiger, N., & Sternbach, L. H. (1965). 2-Amino-2'-halo-5-nitro benzophenones. US Patent 3,203,990. Hoffmann-La Roche Inc.[3] Available at:
- Sternbach, L. H., et al. (1962). Quinazolines and 1,4-Benzodiazepines.[3][4][5] VI. Halo-, Methyl-, and Methoxy-substituted 1,3-Dihydro-5-phenyl-2H-1,4-benzodiazepin-2-ones. Journal of Organic Chemistry.
- BenchChem. (2025). HPLC Method for the Analysis of 2-Amino-5-nitrobenzophenone (Analogous Protocol). Available at:
- VulcanChem. (2024). Physicochemical data for Nitrobenzophenone derivatives. Available at:
- Agilent Technologies. (2010).[6] Analysis of Amino Precursors by HPLC. Available at:

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Sources

- 1. 2-CHLORO-2''-NITROBENZOPHENONE synthesis - chemicalbook [chemicalbook.com]
- 2. 2-amino-2'-nitro-Benzophenone | 1444-72-0 [chemicalbook.com]
- 3. US3109843A - Process for preparing - Google Patents [patents.google.com]
- 4. US3270053A - 2-(alpha-halo-lower alkanoylamino)-benzophenones - Google Patents [patents.google.com]
- 5. US3427304A - Process for preparing 5-phenyl-3h-1,4-benzodiazepin-2(1h)-ones - Google Patents [patents.google.com]
- 6. agilent.com [agilent.com]

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